

Application Notes: Enzymatic Assay for Histamine Using Histamine Dehydrogenase

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Histamine amine

Cat. No.: B15816437

[Get Quote](#)

Introduction

Histamine, a biogenic amine, is a critical mediator of allergic responses and a neurotransmitter in humans.[1][2] In the context of food safety, histamine levels serve as a key indicator of spoilage, particularly in fish and fermented products.[3][4] The consumption of food with high concentrations of histamine can lead to scombroid poisoning, an allergy-like foodborne illness.[5][6] Consequently, regulatory bodies worldwide have established strict limits on histamine content in food products. This necessitates reliable and efficient methods for histamine quantification.

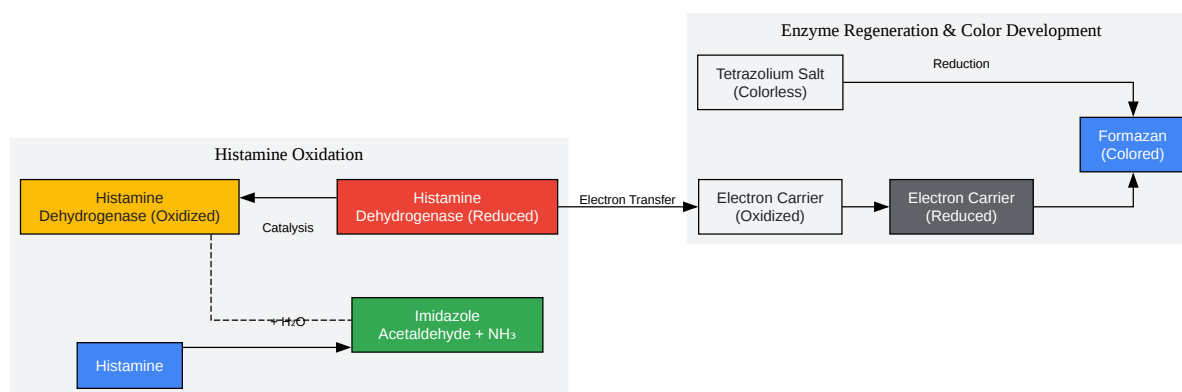
The enzymatic assay utilizing histamine dehydrogenase (HDH) offers a simple, rapid, and specific method for the determination of histamine.[7][8] This colorimetric assay is based on the principle that HDH catalyzes the oxidative deamination of histamine. This reaction is coupled with the reduction of a tetrazolium salt by an electron carrier, resulting in the formation of a colored formazan product. The intensity of the color, measured spectrophotometrically, is directly proportional to the histamine concentration in the sample.[5][7][8]

Principle of the Assay

The enzymatic assay for histamine using histamine dehydrogenase follows a two-step reaction:

- **Oxidation of Histamine:** Histamine dehydrogenase specifically catalyzes the oxidative deamination of histamine to imidazole acetaldehyde and ammonia.[1][9]
- **Colorimetric Detection:** In the presence of an electron carrier, such as 1-methoxy-5-methylphenazinium methylsulfate (m-PMS), the electrons generated from the oxidation of histamine are transferred to a tetrazolium salt (e.g., WST-8, INT, MTT). This reduces the tetrazolium salt to a colored formazan dye, which can be quantified by measuring its absorbance at a specific wavelength (typically between 420 nm and 565 nm).[5][6][7][10]

Enzymatic Reaction Pathway



[Click to download full resolution via product page](#)

Caption: Enzymatic reaction cascade for the detection of histamine.

Assay Performance Characteristics

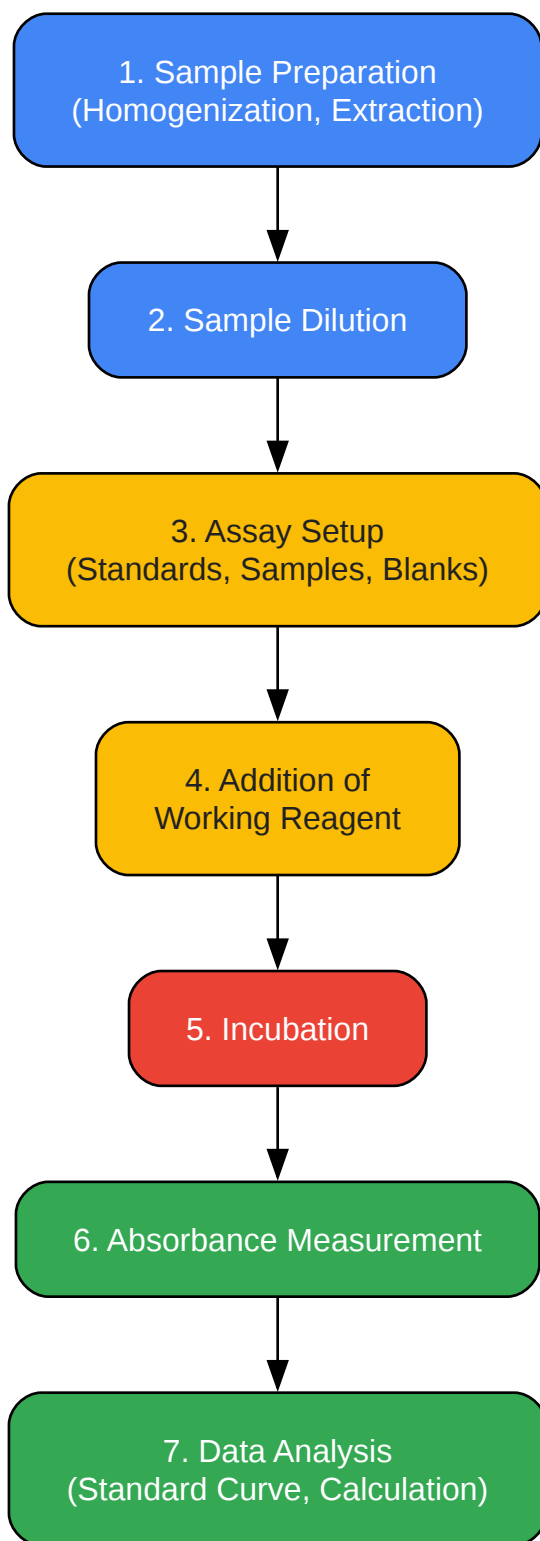
The performance of histamine dehydrogenase-based assays has been validated across various studies and commercial kits. Key performance metrics are summarized below.

Parameter	BioSystems Y15 Kit	Megazyme K-HISTA Kit	EnzyChrom™ Assay Kit	General Literature Data
Linearity Range	0 - 200 mg/kg ($r^2 > 0.99$)[10][11]	0.5 - 12 μ g/assay [5]	0.3 - 111 ppm[6]	0 - 96 μ M ($r = 1.000$)[7]
Limit of Quantification (LOQ)	10 mg/kg[10][11]	~4.2 mg/kg (ppm)[5]	2.5 μ M[6]	N/A
Limit of Detection (LOD)	N/A	~0.75 mg/kg (ppm)[5]	N/A	20.9 ppm[12]
Recovery	75 - 107%[10][11]	96 - 113% (canned tuna)[7]	High recovery[13]	98 - 108% (raw tuna)[7]
Specificity	Negligible cross-reactivity with other biogenic amines except agmatine (6.3%)[10][14]	Highly specific for histamine[7]	N/A	Highly specific for histamine[7][8]
Absorbance Wavelength	420 nm[10]	492 nm[5]	565 nm[6]	460 nm[7][8]

Protocols

The following protocols provide a general framework for the determination of histamine in various sample types. It is recommended to consult the specific instructions provided with commercial assay kits.

General Experimental Workflow



[Click to download full resolution via product page](#)

Caption: A typical workflow for histamine determination.

Reagent Preparation

- **Sample Extraction Buffer:** Prepare according to the kit manufacturer's instructions. A common buffer is 100 mM EDTA, pH 8.0.[\[5\]](#)
- **Histamine Standard Solutions:** Prepare a series of histamine standards by diluting a stock solution with the sample extraction buffer. The concentration range should encompass the expected histamine levels in the samples.
- **Working Reagent:** Prepare the working reagent by mixing the enzyme, electron carrier, and tetrazolium salt solution as per the kit's protocol. This solution is often light-sensitive and should be prepared fresh.

Sample Preparation Protocols

For Fish and Seafood:

- Homogenize a representative portion of the sample (e.g., 40 g).[\[13\]](#)
- Weigh approximately 4.0 g of the homogenized sample into a 50 mL polypropylene tube.[\[13\]](#)
- Add 16.0 mL of 1X Sample Extraction Buffer.[\[13\]](#)
- Vortex vigorously for 2 minutes.[\[13\]](#)
- Transfer 1-1.5 mL of the suspension to a microcentrifuge tube.
- Incubate at 85°C for 10 minutes in a heat block or water bath.[\[13\]](#)
- Centrifuge at 4,000 x g for 5 minutes at room temperature.[\[13\]](#)
- Collect the supernatant for analysis. The supernatant may require further dilution to fall within the assay's linear range.[\[5\]](#)[\[13\]](#)

For Cheese:

- Weigh approximately 200 mg of the cheese sample and homogenize it in 800 µL of 0.05% acetic acid.[\[6\]](#)

- Heat the homogenate at 60°C for 10 minutes.[\[6\]](#)
- Centrifuge at 14,000 x g for 10 minutes.[\[6\]](#)
- Collect the clear supernatant for the assay.[\[6\]](#)

For Wine:

- Transfer 100.0 µL of the wine sample into a tube containing 3.9 mL of 1X Sample Extraction Buffer.[\[13\]](#)
- Vortex for 1 minute.[\[13\]](#)
- The diluted sample is ready for analysis.[\[13\]](#)

For Milk:

- Centrifuge approximately 1 mL of the milk sample at 4,000 x g for 5 minutes to separate the cream.[\[13\]](#)
- Carefully transfer the lower aqueous layer to a clean tube.
- Add 100.0 µL of the aqueous layer to 3.9 mL of 1X Sample Extraction Buffer.[\[13\]](#)
- Vortex for 15 seconds.[\[13\]](#)
- The diluted sample is ready for use in the assay.[\[13\]](#)

Assay Procedure (96-well plate format)

- Bring all reagents and samples to room temperature before use.
- Add 100 µL of each histamine standard, sample, and a blank (extraction buffer) in duplicate to the wells of a 96-well microplate.[\[13\]](#)
- Add 200 µL of the freshly prepared Working Reagent to each well.
- Mix the contents of the wells gently.

- Incubate the plate at room temperature (or as specified by the kit, e.g., 37°C) for 5-30 minutes.[\[6\]](#)[\[13\]](#)[\[15\]](#)
- Measure the absorbance of each well at the appropriate wavelength (e.g., 450 nm) using a microplate reader.[\[13\]](#)[\[15\]](#)

Data Analysis

- Subtract the average absorbance of the blank wells from the absorbance readings of the standards and samples.
- Construct a standard curve by plotting the corrected absorbance of each histamine standard against its concentration.
- Determine the histamine concentration in the samples by interpolating their corrected absorbance values from the standard curve.
- Account for any dilution factors used during sample preparation to calculate the final histamine concentration in the original sample.

Troubleshooting

Issue	Possible Cause	Solution
Low or no color development	Inactive enzyme or reagents.	Check the expiration dates of the kit components. Ensure proper storage conditions.
Incorrect incubation temperature or time.	Verify the incubation parameters as per the protocol.	
High background absorbance	Contaminated reagents or water.	Use high-purity water and fresh reagents.
Interfering substances in the sample.	Ensure proper sample cleanup and dilution. Consider matrix-matched standards.	
Poor reproducibility	Pipetting errors.	Use calibrated pipettes and ensure accurate and consistent pipetting.
Incomplete mixing of reagents.	Mix the contents of the wells thoroughly but gently.	
Non-linear standard curve	Incorrect standard dilutions.	Prepare fresh standards and verify their concentrations.
Assay conditions not optimal.	Re-evaluate incubation time and temperature.	

Conclusion

The enzymatic assay for histamine using histamine dehydrogenase provides a robust, sensitive, and specific method for the quantification of histamine in a variety of matrices. Its simplicity and speed make it an ideal tool for routine quality control in the food industry and for research applications. By following standardized protocols and ensuring proper sample preparation, this assay delivers reliable and accurate results for the assessment of histamine content.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Histamine Dehydrogenase - Creative Enzymes [creative-enzymes.com]
- 2. Crystal Structure of Histamine Dehydrogenase from Nocardioides simplex - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 3. Evaluation and Development of Methods for the Determination of Histamine in Food | National Agricultural Library [[nal.usda.gov](https://nsl.usda.gov)]
- 4. researchgate.net [researchgate.net]
- 5. prod-docs.megazyme.com [prod-docs.megazyme.com]
- 6. bioassaysys.com [bioassaysys.com]
- 7. Simple and rapid determination of histamine in food using a new histamine dehydrogenase from Rhizobium sp - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 8. researchgate.net [researchgate.net]
- 9. academic.oup.com [academic.oup.com]
- 10. academic.oup.com [academic.oup.com]
- 11. academic.oup.com [academic.oup.com]
- 12. researchgate.net [researchgate.net]
- 13. algimed.com [algimed.com]
- 14. researchgate.net [researchgate.net]
- 15. search.cosmobio.co.jp [search.cosmobio.co.jp]
- To cite this document: BenchChem. [Application Notes: Enzymatic Assay for Histamine Using Histamine Dehydrogenase]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15816437/docs#application-notes-enzymatic-assay-for-histamine-using-histamine-dehydrogenase>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)